

# Operational Safety Guide: 1-Chloro-1-fluoropropane (HCFC-251 Isomer Group)

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## Compound of Interest

Compound Name: 1-Chloro-1-fluoropropane

CAS No.: 134190-54-8

Cat. No.: B145166

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## Executive Hazard Profile (The "Why")

**1-Chloro-1-fluoropropane** (CAS: 430-55-7 / 421-06-7 depending on isomer) presents a deceptive risk profile. While often handled as a liquid, its boiling point (approximately 48°C for the n-propyl isomer, though lower for others) places it on the threshold of high volatility.

The Core Threat: The substance acts as a volatile organohalogen. It possesses the lipophilicity to permeate standard laboratory nitrile gloves rapidly while generating sufficient vapor pressure at room temperature to exceed occupational exposure limits (OELs) for halogenated hydrocarbons if not contained. Furthermore, as a Hydrochlorofluorocarbon (HCFC), it poses environmental regulatory risks (Ozone Depletion Potential).

Critical Hazards:

- Physicochemical: Highly Flammable liquid and vapor.[1][2]
- Health: Narcotic effects (CNS depression), severe eye irritation, and potential cardiac sensitization at high concentrations.

- Reactivity: Incompatible with alkali metals (Na, K) and finely divided powders of Al, Mg, Zn (risk of exothermic dehydrohalogenation).

## Personal Protective Equipment (PPE) Matrix

Do not rely on "standard lab PPE." The halogenated nature of this solvent requires specific barrier materials.

### A. Hand Protection: The "Nitrile Trap"

Scientific Rationale: Standard disposable nitrile gloves (4-6 mil) are insufficient for prolonged contact with low-molecular-weight halogenated hydrocarbons. The non-polar nature of the solvent facilitates rapid diffusion through the nitrile polymer matrix, often without visible degradation (swelling).

PPE Tier	Recommended Material	Brand Examples	Breakthrough Time	Application
Primary (Contact)	Laminate Film (EVOH/PE)	Ansell Silver Shield / North 4H	> 480 mins	Mandatory for dispensing, spill cleanup, or synthesis.
Secondary (Splash)	Viton® / Butyl Rubber	Showa 890 / Aldan	> 240 mins	Acceptable for incidental splash protection only.
Contraindicated	Natural Latex / Standard Nitrile	N/A	< 10 mins	DO NOT USE for immersion or primary protection.

Operational Tip: Laminate gloves offer poor dexterity.<sup>[3]</sup> Use the "Double-Glove Protocol":

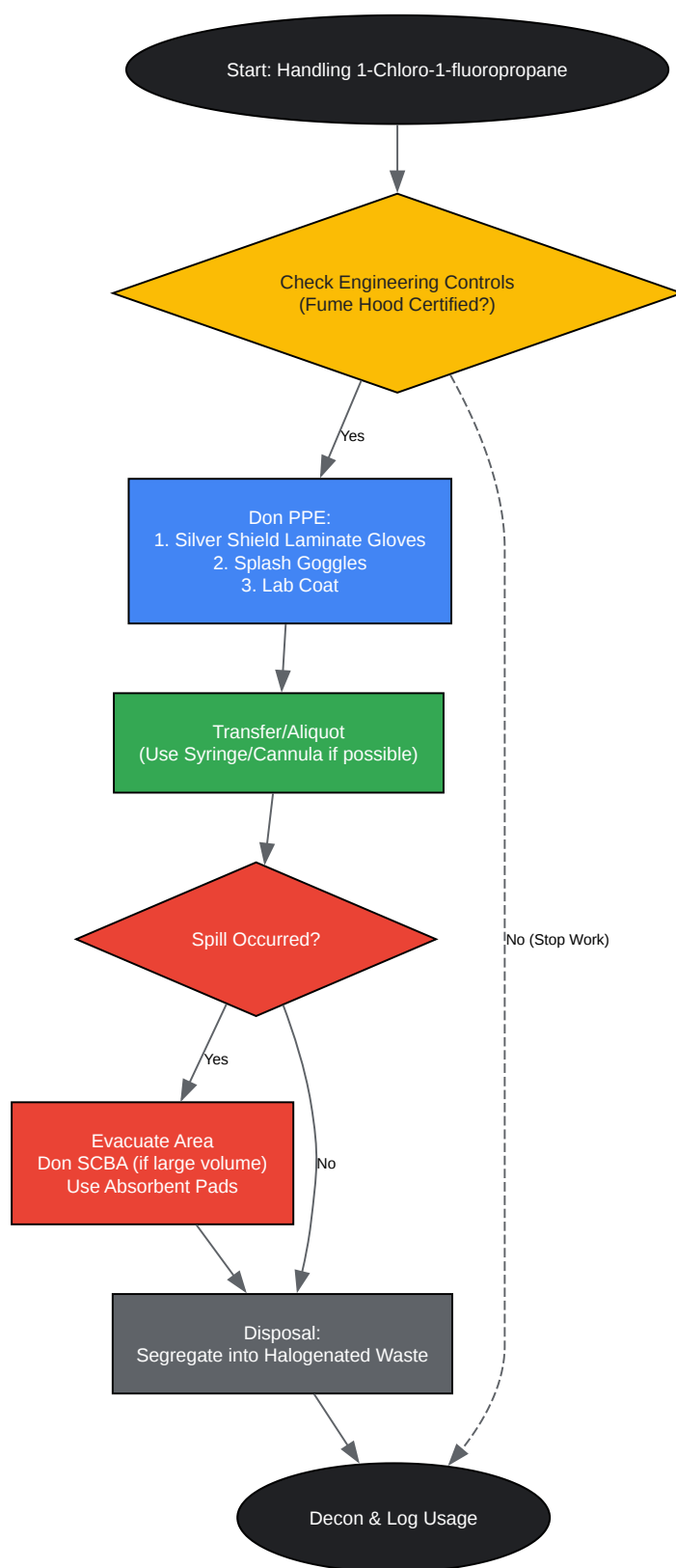
- Inner Layer: Laminate (Silver Shield) for chemical barrier.
- Outer Layer: Disposable Nitrile (sized up) for dexterity and grip.

## B. Respiratory & Eye Protection[1][4]

- Eyes: Chemical Splash Goggles (ANSI Z87.1 impact + splash rated). Safety glasses are insufficient due to the high vapor pressure.
- Respiratory:
  - Primary Control: All work must be performed inside a certified Chemical Fume Hood (Face velocity: 100 fpm).
  - Secondary (Spill/Maintenance): Full-face respirator with Organic Vapor (OV) cartridges.
  - Note: Due to the low boiling point, cartridge service life is significantly reduced. Change cartridges immediately after use.

## Operational Workflow: Safe Handling Protocol

The following diagram outlines the decision logic for handling volatile halogenated solvents.



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Figure 1: Decision logic for safe handling, emphasizing engineering controls and spill response.

## Step-by-Step Methodology

- Pre-Operational Check:
  - Ensure the fume hood is active.
  - Verify the availability of a "Halogenated Waste" container (do not mix with non-halogenated solvents to avoid disposal surcharges and chemical incompatibility).
- The "Cold Trap" Technique (Recommended for Synthesis):
  - Due to the volatility (BP  $\sim 48^{\circ}\text{C}$ ), keep the receiving vessel chilled in an ice/water bath during transfer to minimize vapor generation.
  - Use a cannula transfer or gas-tight syringe for volumes  $< 50\text{mL}$  to avoid exposing the liquid to the open hood atmosphere.
- Decontamination:
  - Wipe outer gloves with a dry absorbent pad before removing.
  - Dispose of outer nitrile gloves; inspect inner laminate gloves for tears.
  - Place all contaminated wipes in the solid hazardous waste bin (sealed).

## Emergency & Disposal Logistics

### Spill Response (Volume $> 100\text{ mL}$ )

Because the vapor is heavier than air (Density  $\sim 1.18\text{ g/mL}$ ), it will accumulate in low-lying areas, displacing oxygen.

- Evacuate the immediate lab area.
- Ventilate: Activate emergency purge if available.
- Do NOT enter without SCBA if the spill is outside a fume hood and the concentration is unknown.

## Waste Disposal[4]

- Classification: RCRA Hazardous Waste (Characteristic: Ignitability D001; Toxicity potential).
- Segregation: Must be separated from oxidizers and strong bases.
- Labeling: Clearly mark as "Halogenated Solvent - **1-Chloro-1-fluoropropane.**"

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 150183, **1-Chloro-1-fluoropropane**. Retrieved from [[Link](#)]
- Stenutz, R. (n.d.). Data Sheet: **1-chloro-1-fluoropropane**. Retrieved from [[Link](#)]

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## Sources

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- [2. 1-Chloropropane | C3H7Cl | CID 10899 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/1-Chloropropane) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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